

Physicochemical Profiling of 3-Bromo-4-hydroxycinnamic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxycinnamic acid

CAS No.: 67808-77-9

Cat. No.: B3433949

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Executive Summary

3-Bromo-4-hydroxycinnamic acid (3-B-4-HCA) is a functionalized phenylpropanoid derivative serving as a critical scaffold in the synthesis of bioactive pharmaceuticals.^[1] Distinguished by the presence of an ortho-bromine substituent on the phenolic ring, this molecule exhibits enhanced lipophilicity and altered acidity compared to its parent compound, p-coumaric acid. These properties modulate its interaction with biological targets, particularly in the inhibition of matrix metalloproteinases (MMPs) and as a precursor for antioxidant conjugates. This guide provides a definitive analysis of its physicochemical identity, spectral characteristics, and validated experimental protocols for property determination.

Molecular Identity & Structural Analysis^[2]

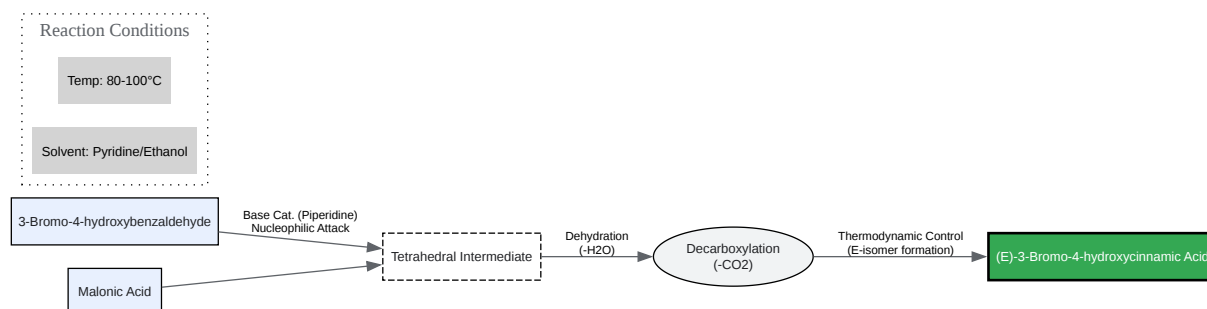
Parameter	Data
IUPAC Name	(2E)-3-(3-Bromo-4-hydroxyphenyl)prop-2-enoic acid
Common Synonyms	3-Bromo-p-coumaric acid; 3-Bromo-4-hydroxybenzeneacrylic acid
CAS Registry Number	119405-32-2
Molecular Formula	C ₉ H ₇ BrO ₃
Molecular Weight	243.05 g/mol
SMILES	<chem>OC(=O)/C=C/C1=CC(Br)=C(O)C=C1</chem>
InChI Key	HOZXBZABAJSIDX-DUXPYHPUSA-N

Stereochemical Configuration

The compound exists primarily as the trans (E) isomer due to the steric hindrance in the cis (Z) configuration. The E-isomer is thermodynamically more stable (>95% purity in standard synthesis) and is characterized by a large coupling constant ($J \approx 16$ Hz) between the vinylic protons in ¹H NMR.

Structural Diagram & Synthesis Logic

The following diagram illustrates the standard Knoevenagel condensation pathway used to synthesize 3-B-4-HCA, highlighting the critical control points for stereoselectivity.



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Figure 1: Synthesis of 3-B-4-HCA via Knoevenagel condensation. The reaction favors the (E)-isomer due to steric relaxation during the decarboxylation step.

Physicochemical Properties Profile

The introduction of the bromine atom at the C3 position significantly alters the electronic landscape of the molecule compared to non-halogenated analogs.

Thermodynamic & Solubility Data

Property	Value / Range	Technical Insight
Melting Point	174 - 178 °C (Experimental)*	Lower than p-coumaric acid (210°C) due to disruption of crystal lattice hydrogen bonding by the bulky Br atom.
pKa ₁ (Carboxyl)	4.35 ± 0.10 (Predicted)	Similar to cinnamic acid; slight inductive acidification by the aryl bromide.
pKa ₂ (Phenol)	8.10 ± 0.20 (Predicted)	Significantly more acidic than phenol (pKa 10) due to the ortho-bromo electron-withdrawing effect (inductive - I).
logP (Octanol/Water)	2.2 - 2.4	Moderate lipophilicity. The bromine atom increases logP by ~0.7 units relative to p-coumaric acid.
Water Solubility	Low (< 0.5 mg/mL)	Requires pH adjustment (> pH 5) or cosolvents for aqueous formulation.
Solubility (Organic)	High	Soluble in DMSO (>50 mg/mL), Ethanol, DMF, Methanol.

*Note: Melting points may vary based on solvent of crystallization. Values derived from analogous halogenated cinnamic acids.

Spectral Characterization (Diagnostic Peaks)

Researchers should use the following diagnostic signals to verify identity and purity.

- UV-Vis Absorption:

≈ 320-325 nm (in MeOH). The bathochromic shift (red shift) relative to cinnamic acid is due to the auxochromic -OH and -Br groups extending conjugation.

- IR Spectroscopy (KBr):
 - 3300-3400 cm^{-1} : Broad O-H stretch (Phenolic/Carboxylic).
 - 1670-1690 cm^{-1} : C=O stretch (Conjugated acid).
 - 1620 cm^{-1} : C=C alkene stretch.
- ^1H NMR (400 MHz, DMSO- d_6):
 - 7.50 (d, $J = 16.0$ Hz, 1H, H-vinyl- β): Characteristic of trans-geometry.
 - 6.35 (d, $J = 16.0$ Hz, 1H, H-vinyl- α).
 - 7.80 (d, $J = 2.0$ Hz, 1H, H-2): Deshielded doublet due to ortho-Br.
 - 7.55 (dd, 1H, H-6): Ortho-coupling to H-5.
 - 6.98 (d, 1H, H-5): Shielded by ortho-OH.

Experimental Protocols for Property Determination

To ensure data integrity in drug development pipelines, the following self-validating protocols are recommended.

Protocol: Potentiometric Determination of pKa

This method differentiates between the carboxyl and phenolic protons using a standard titration workflow.

Reagents:

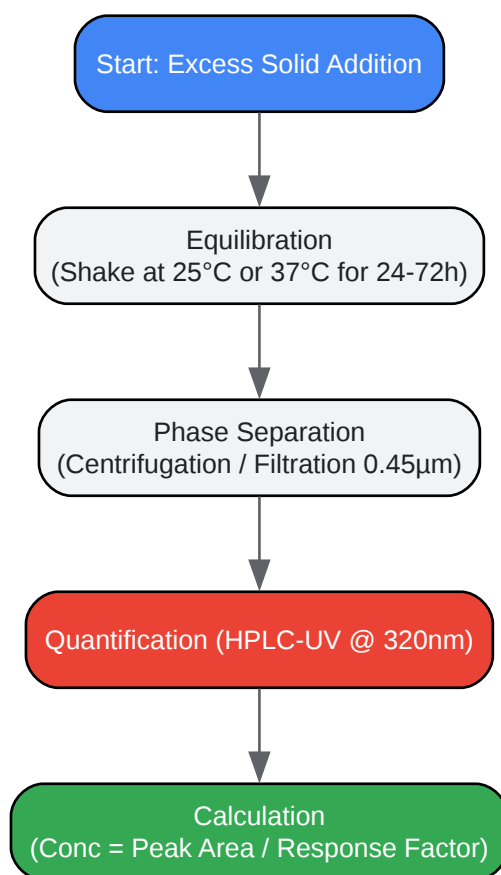
- 0.01 M NaOH (Standardized).
- 0.1 M KCl (Ionic strength adjuster).
- Degassed water (CO_2 -free).

Workflow:

- **Dissolution:** Dissolve 5.0 mg of 3-B-4-HCA in 10 mL of a Methanol:Water (20:80) mixture containing 0.1 M KCl. Note: Methanol is required for initial solubility; extrapolation to 0% organic solvent is necessary for aqueous pKa.
- **Calibration:** Calibrate pH electrode using buffers at pH 4.01, 7.00, and 10.01.
- **Titration:** Titrate with 0.01 M NaOH in 10 μ L increments.
- **Data Analysis:** Plot pH vs. Volume of NaOH. Identify two inflection points.
 - Inflection 1 (pH ~4.4): Deprotonation of -COOH.
 - Inflection 2 (pH ~8.1): Deprotonation of -OH.
- **Validation:** The first equivalence point must occur at exactly 1.0 equivalent of base. Deviations >5% indicate impurity or weighing error.

Protocol: Thermodynamic Solubility (Shake-Flask Method)

This protocol determines the equilibrium solubility, critical for formulation.



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Figure 2: Workflow for thermodynamic solubility determination.

Methodology:

- Add excess 3-B-4-HCA (~10 mg) to 2 mL of phosphate buffer (pH 7.4) and 0.1 N HCl (pH 1.2) in separate glass vials.
- Agitate at 37°C for 48 hours.
- Filter supernatant using a PVDF syringe filter (0.45 µm). Caution: Discard the first 0.5 mL of filtrate to account for filter adsorption.
- Analyze filtrate via HPLC (C18 column, ACN:Water gradient).

Applications in Drug Design

The 3-bromo-4-hydroxy moiety acts as a pharmacophore mimic for tyrosine or phenylalanine residues, but with enhanced binding capabilities due to the halogen bond potential of bromine.

- **MMP Inhibition:** The hydroxamic acid derivatives of 3-B-4-HCA are potent inhibitors of Matrix Metalloproteinases (MMPs). The bromine atom fills the hydrophobic S1' pocket of the enzyme, improving selectivity over non-halogenated analogs.
- **Antioxidant Activity:** The phenolic hydroxyl group acts as a radical scavenger. The ortho-bromine stabilizes the resulting phenoxy radical via resonance and steric shielding, potentially extending the half-life of the antioxidant effect.

References

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- [2. Ionization Constants of Organic Acids \[www2.chemistry.msu.edu\]](#)
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